

Application Note: 4-Feruloylquinic Acid as a Standard for Metabolomics Research

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Compound of Interest

Compound Name: 4-Feruloylquinic acid

Cat. No.: B1246497

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Feruloylquinic acid (4-FQA) is a naturally occurring phenolic compound belonging to the class of hydroxycinnamic acids. It is an ester of ferulic acid and quinic acid.[1] Found in a variety of plant-based foods and beverages, including coffee, fruits, and vegetables, 4-FQA is of significant interest in metabolomics research due to its potential as a biomarker for dietary intake and its association with various health benefits, including antioxidant and anti-inflammatory properties.[2][3] Accurate and reliable quantification of 4-FQA in biological matrices is crucial for understanding its absorption, metabolism, and physiological effects. This document provides detailed application notes and protocols for the use of **4-Feruloylquinic acid** as a standard in metabolomics research, focusing on liquid chromatography-mass spectrometry (LC-MS) and high-performance liquid chromatography with diode-array detection (HPLC-DAD) techniques.

Physicochemical Properties and Handling

Proper handling and storage of the 4-FQA standard are critical for maintaining its integrity and ensuring accurate quantification.

Property	Value	Source
Synonyms	4-O-Feruloylquinic acid, 4-FQA	-
CAS Number	2613-86-7	-
Molecular Formula	C ₁₇ H ₂₀ O ₉	-
Molecular Weight	368.34 g/mol	-
Appearance	White to off-white solid	[4]
Solubility	Soluble in DMSO, Methanol, Ethanol	[4]
Storage (Solid)	-20°C, sealed from moisture and light	[4]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month (sealed, protected from light)	[4]

Quantitative Data for Analytical Method Validation

The following tables summarize the typical quantitative parameters for the analysis of **4-Feruloylquinic acid**. These values are based on validated methods for the closely related compound, ferulic acid, and serve as a strong reference for method development and validation for 4-FQA.[5][6]

Table 1: HPLC-DAD Method Parameters

Parameter	Recommended Value	Source
Column	C18 reverse-phase (e.g., 250 mm x 4.6 mm, 5 µm)	[5]
Mobile Phase	Methanol and water (pH 3.0 with acetic or formic acid) gradient	[5]
Flow Rate	1.0 mL/min	[5]
Detection Wavelength	320 nm	[5]
Linearity Range	10.0 - 70.0 µg/mL ($r^2 > 0.999$)	[5][6]
Limit of Detection (LOD)	0.334 µg/mL	[5]
Limit of Quantification (LOQ)	1.012 µg/mL	[5]
Accuracy (% Recovery)	99.02% - 100.73%	[6]
Precision (% RSD)	< 2.0%	[6]

Table 2: LC-MS/MS Method Parameters

Parameter	Recommended Value	Source
Column	C18 reverse-phase (e.g., 50 mm x 2.1 mm, 1.8 µm)	[4]
Mobile Phase	Acetonitrile and water with 0.1% formic acid (gradient elution)	[4]
Ionization Mode	Electrospray Ionization (ESI), Negative Mode	[1]
Linearity Range	10 - 2000 ng/mL	[4]
Precision (RSD%)	< 10.7%	[4]
Accuracy (RE%)	-3.0% to 10.6%	[4]

Experimental Protocols

Protocol 1: Preparation of **4-Feruloylquinic Acid** Standard Stock and Working Solutions

This protocol describes the preparation of a primary stock solution and subsequent serial dilutions to create working standards for calibration curves.

Materials:

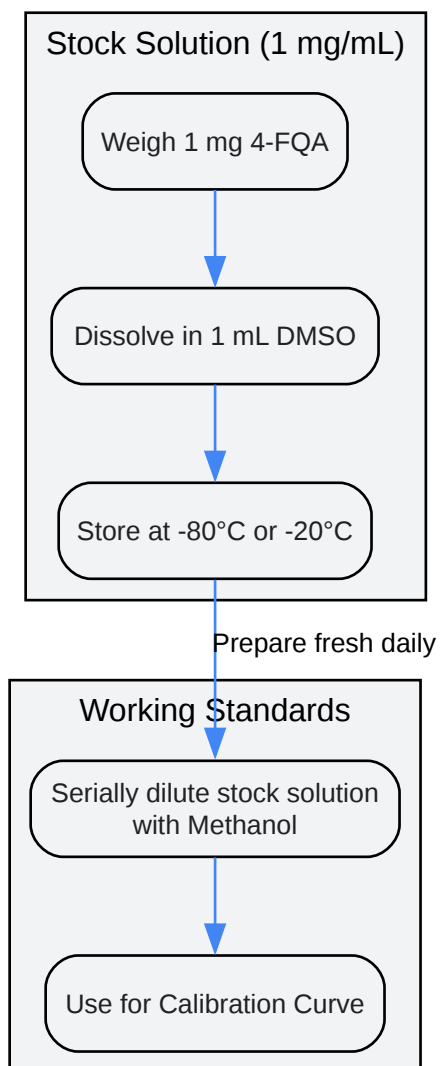
- **4-Feruloylquinic acid** ($\geq 98\%$ purity)
- Dimethyl sulfoxide (DMSO), LC-MS grade
- Methanol, LC-MS grade
- Microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

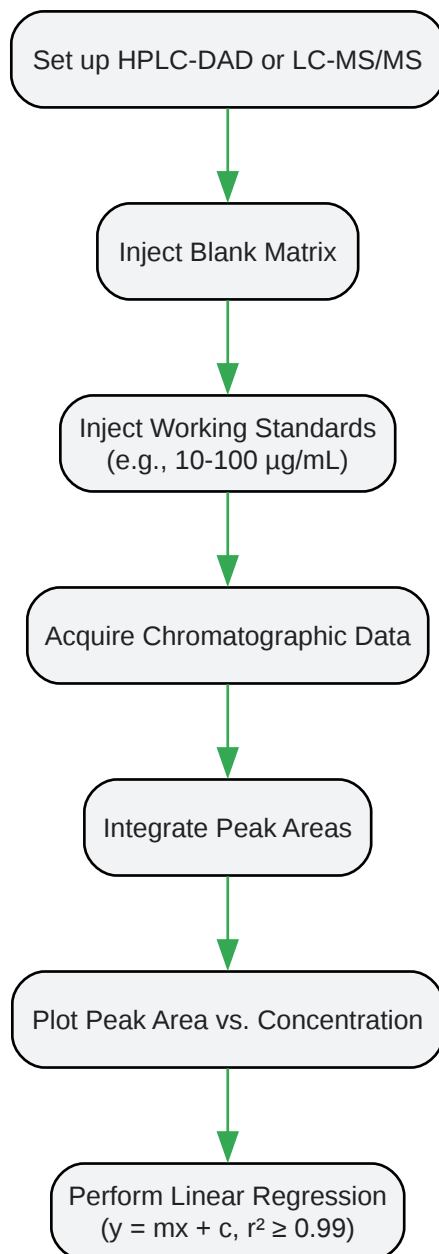
- Stock Solution Preparation (1 mg/mL):
 1. Accurately weigh approximately 1 mg of **4-Feruloylquinic acid** powder using an analytical balance.
 2. Transfer the powder to a 1.5 mL microcentrifuge tube.
 3. Add 1 mL of DMSO to the tube.
 4. Vortex thoroughly until the solid is completely dissolved. This is the primary stock solution.
 5. Store the stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[4]
- Working Standard Preparation:

1. Prepare a series of dilutions from the stock solution using methanol as the diluent.
2. For an HPLC-DAD calibration curve (e.g., 10-100 $\mu\text{g/mL}$), a 1:10 dilution of the stock solution in methanol can be made to create a 100 $\mu\text{g/mL}$ secondary stock. Subsequent serial dilutions can be performed from this secondary stock.
3. For an LC-MS/MS calibration curve (e.g., 10-2000 ng/mL), perform serial dilutions from the primary stock solution in methanol to achieve the desired concentration range.
4. Prepare fresh working standards daily.

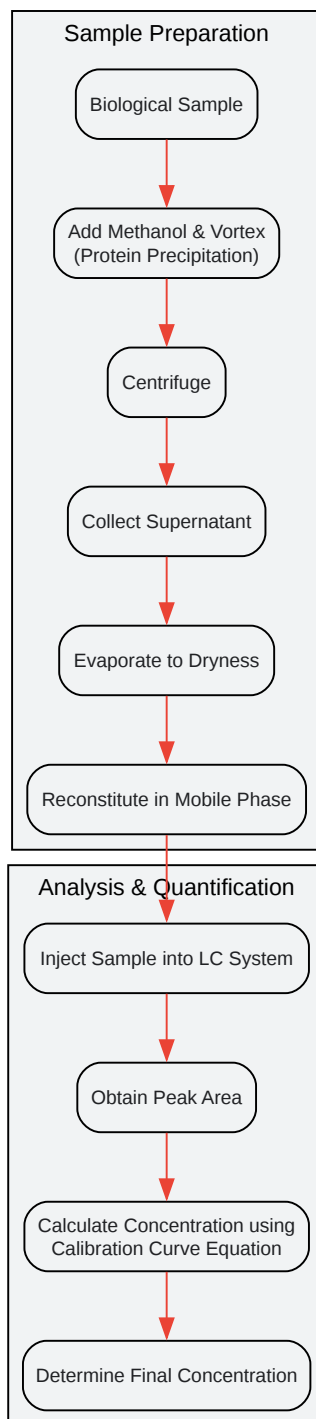
Workflow for Standard Solution Preparation



Calibration Curve Generation Workflow



Sample Quantification Workflow

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